

# An In-depth Technical Guide on 4,4'-Dinitrodiphenylmethane

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## Compound of Interest

Compound Name: 4,4'-Dinitrodiphenylmethane

Cat. No.: B168056

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CAS Number: 1817-74-9

This document provides a comprehensive technical overview of **4,4'-Dinitrodiphenylmethane**, a key chemical intermediate. The information is intended for researchers, scientists, and professionals in drug development and organic synthesis, focusing on its chemical properties, synthesis, key reactions, and safety protocols.

## Core Chemical Properties and Identifiers

**4,4'-Dinitrodiphenylmethane** is a solid organic compound notable as a precursor in the synthesis of various polymers and fine chemicals. Its dinitro-functionalization makes it a valuable intermediate for producing the corresponding diamine derivative.

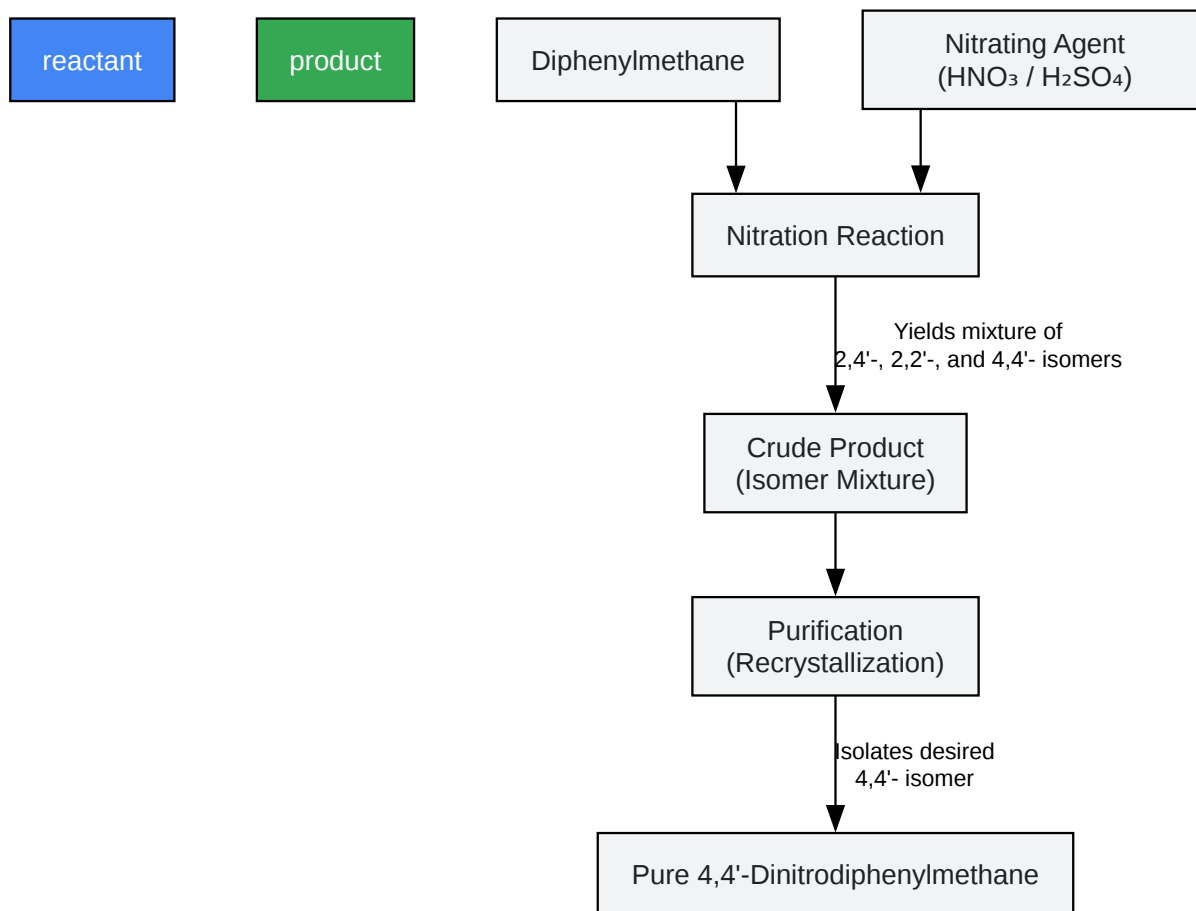
Table 1: Physical and Chemical Properties

Property	Value	Source(s)
IUPAC Name	<b>1-nitro-4-[(4-nitrophenyl)methyl]benzene</b>	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	Bis(4-nitrophenyl)methane, 4,4'-Dinitrophenylmethane	<a href="#">[1]</a>
CAS Number	1817-74-9	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>13</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	258.23 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>
Appearance	White to light yellow powder or crystal	<a href="#">[6]</a>
Melting Point	187.0 to 191.0 °C	
Boiling Point	445.1 ± 25.0 °C (Predicted)	<a href="#">[6]</a>
Density	1.341 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[6]</a>
Purity	Typically >99.0% (by GC)	<a href="#">[4]</a>

| Storage | Store at room temperature in a dry, cool, and dark place. [\[6\]](#) |

## Synthesis and Purification

While **4,4'-Dinitrodiphenylmethane** is commercially available, its synthesis is a critical aspect of its chemistry. A plausible synthetic route involves the nitration of diphenylmethane. The subsequent purification is essential for obtaining a high-purity product suitable for further reactions.



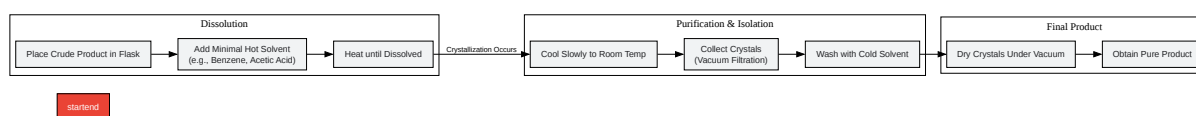
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A logical workflow for the synthesis of **4,4'-Dinitrodiphenylmethane**.

This protocol describes the purification of crude **4,4'-Dinitrodiphenylmethane** to achieve high purity.<sup>[3][6]</sup>

- **Dissolution:** Place the crude **4,4'-Dinitrodiphenylmethane** solid into a suitable flask. Add a minimal amount of a recrystallization solvent, such as benzene or acetic acid.
- **Heating:** Gently heat the mixture with stirring until the solid completely dissolves. Ensure the solution does not boil too vigorously.

- Hot Filtration (Optional): If insoluble impurities are present, perform a hot filtration to remove them.
- Crystallization: Allow the hot, clear solution to cool slowly to room temperature. The desired compound will crystallize out of the solution. The cooling process can be further aided by placing the flask in an ice bath to maximize crystal formation.
- Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected crystals with a small amount of cold solvent to remove any remaining soluble impurities.
- Drying: Dry the purified crystals in a vacuum oven to remove all traces of solvent. The resulting light yellow solid should have a melting point between 188-190 °C.[3][6]



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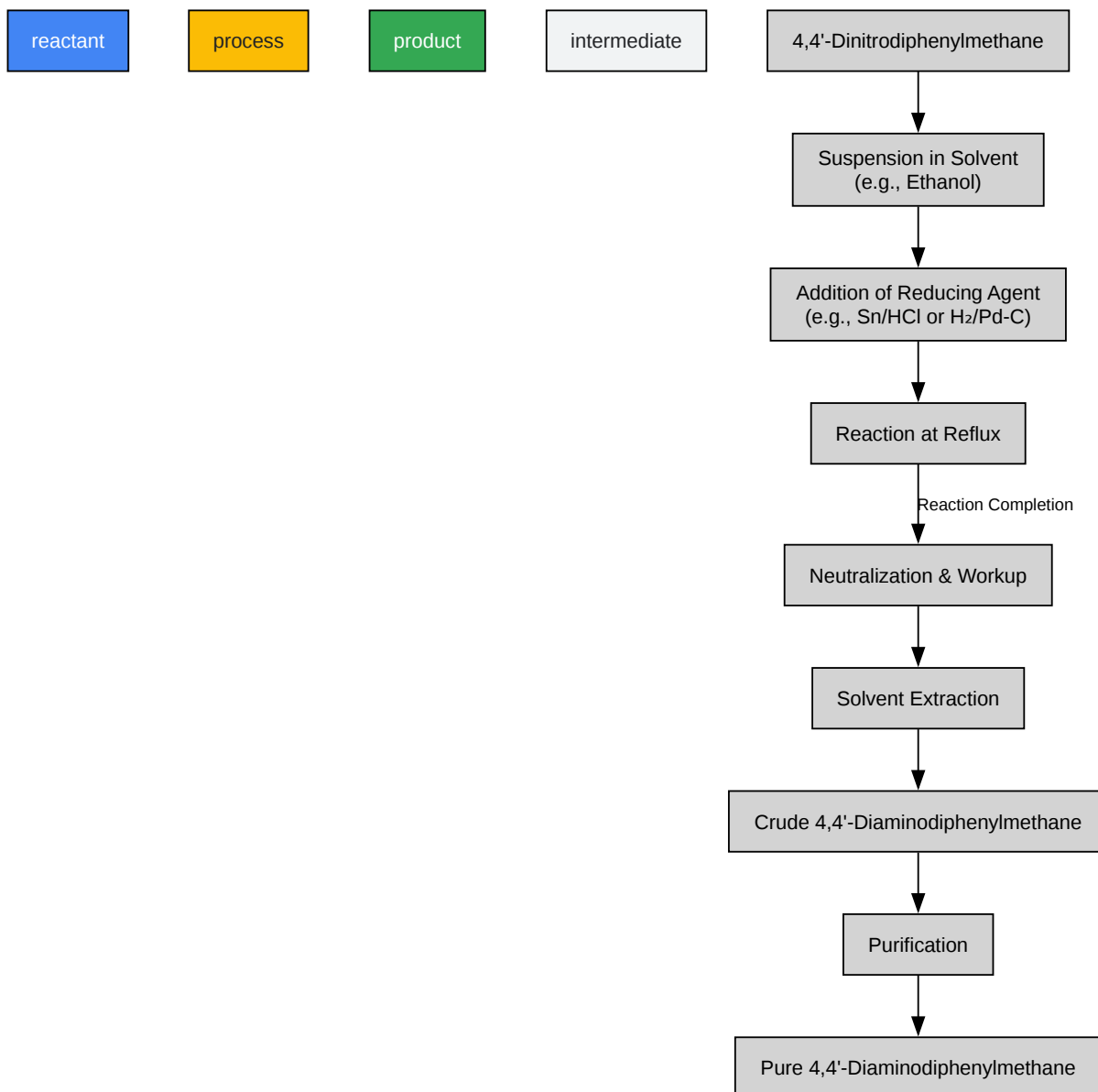
Experimental workflow for the purification via recrystallization.

## Key Chemical Reactions: Reduction to 4,4'-Diaminodiphenylmethane

The most significant application of **4,4'-Dinitrodiphenylmethane** is its use as a precursor to 4,4'-Diaminodiphenylmethane (MDA). This diamine is a crucial monomer in the production of high-performance polymers, including polyurethanes (via Methylene diphenyl diisocyanate, MDI) and polyimides, as well as a hardener for epoxy resins. The conversion is achieved through the reduction of the two nitro groups.

The following is a representative protocol for the reduction of the nitro groups.

- **Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend **4,4'-Dinitrodiphenylmethane** in a suitable solvent like ethanol.
- **Reagent Addition:** Add a reducing agent. Common systems include tin (Sn) or iron (Fe) powder in the presence of a strong acid like hydrochloric acid (HCl), or catalytic hydrogenation using a catalyst such as Palladium on carbon (Pd/C) under a hydrogen atmosphere.
- **Reaction:** Heat the mixture to reflux and maintain it for several hours, monitoring the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. If an acid/metal system was used, carefully neutralize the solution with a base (e.g., NaOH) until it is alkaline.
- **Extraction:** Extract the aqueous mixture with an organic solvent such as ethyl acetate or dichloromethane. Combine the organic layers.
- **Drying and Concentration:** Dry the combined organic extracts over an anhydrous drying agent (e.g., Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>), filter, and remove the solvent under reduced pressure to yield crude 4,4'-Diaminodiphenylmethane.
- **Purification:** The crude product can be further purified by recrystallization or column chromatography.



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An experimental workflow for the reduction to 4,4'-Diaminodiphenylmethane.

## Spectroscopic Data

Characterization of **4,4'-Dinitrodiphenylmethane** relies on standard spectroscopic techniques.

Table 2: Spectroscopic and Analytical Data

Technique	Description	Source(s)
Gas Chromatography (GC)	Used to determine purity, often found to be >99.0%.	
NMR Spectroscopy	<sup>1</sup> H and <sup>13</sup> C NMR are used to confirm the chemical structure.	[7]
Spectral Database	AIST Spectral Database (SDBS) Number: 5025.	

| Mass Spectrometry | Predicted collision cross-section data is available on PubChem. |[2] |

## Safety and Handling

**4,4'-Dinitrodiphenylmethane** is a hazardous chemical and requires careful handling in a controlled laboratory environment.

Table 3: GHS Hazard Information

Hazard Class	Statement	Source(s)
Flammability	<b>Flammable solid (Category 1)</b>	
Acute Toxicity	Fatal if swallowed (Oral, Category 2)	
Acute Toxicity	Toxic in contact with skin or if inhaled (Dermal/Inhalation, Category 3)	
Systemic Toxicity	Causes damage to organs through prolonged or repeated exposure (STOT RE 1)	

| Aquatic Hazard | Very toxic to aquatic life (Acute, Category 1) | |

#### Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[8]
- Personal Protection: Wear appropriate protective eyeglasses or chemical safety goggles, chemical-resistant gloves, and a lab coat.[8]
- Handling Precautions: Avoid dust formation. Do not get in eyes, on skin, or on clothing. Avoid ingestion and inhalation. Keep away from heat, sparks, and open flames.[8]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as strong oxidizing agents.[6][8]

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